

Personal protective equipment for handling 3-(Triethoxysilyl)propionitrile

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Compound of Interest

Compound Name: 3-(Triethoxysilyl)propionitrile

Cat. No.: B1204622

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Essential Safety and Handling Guide for 3-(Triethoxysilyl)propionitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-(Triethoxysilyl)propionitrile** (CAS No. 919-31-3). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical and Physical Properties

A summary of the key quantitative data for **3-(Triethoxysilyl)propionitrile** is provided below for easy reference.

Property	Value
Molecular Formula	C ₉ H ₁₉ NO ₃ Si
Molecular Weight	217.34 g/mol [1]
Appearance	Liquid[2]
Density	0.979 g/mL at 25 °C[2]
Boiling Point	224 °C[2]
Flash Point	70.5 °C (158.9 °F) - closed cup[2][3][4]
Refractive Index	n _{20/D} 1.414[2]
Storage Class	10 - Combustible liquids[2][3]

Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is mandatory to minimize exposure and ensure personal safety when handling **3-(Triethoxysilyl)propionitrile**.

PPE Category	Specification
Eye Protection	Safety glasses with side-shields conforming to EN166, or goggles.[5] A face shield may also be necessary.[6]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). [2][5] Gloves must be inspected prior to use.[5]
Skin and Body	Protective clothing, including a lab coat. For larger quantities or risk of splashing, chemical-resistant overalls or an apron should be worn.[7] [8]
Respiratory	Use in a well-ventilated area. If ventilation is inadequate, use a respirator with a type ABEK (EN14387) filter.[2]

Operational and Disposal Plans

Safe Handling Procedures:

- Engineering Controls: Handle **3-(Triethoxysilyl)propionitrile** in a well-ventilated area, preferably within a chemical fume hood.^[7]
- Personal Hygiene: Wash hands thoroughly after handling.^{[5][7]} Do not eat, drink, or smoke in the work area.^{[6][7]}
- Preventing Ignition: Keep away from heat, sparks, open flames, and other ignition sources.^{[5][7]} Use non-sparking tools and take precautionary measures against static discharge.^[7]
- Container Management: Keep containers tightly closed when not in use.^{[5][7]}

Storage Plan:

- Store in a cool, dry, and well-ventilated place.^{[5][7]}
- Keep the container tightly closed.^{[5][7]}
- Store locked up.^[7]

Disposal Plan:

- Dispose of contents and containers in accordance with all local, regional, national, and international regulations.^[7]
- Do not dispose of into drains.
- Leave the chemical in its original container and do not mix with other waste.
- Handle uncleaned containers as you would the product itself.

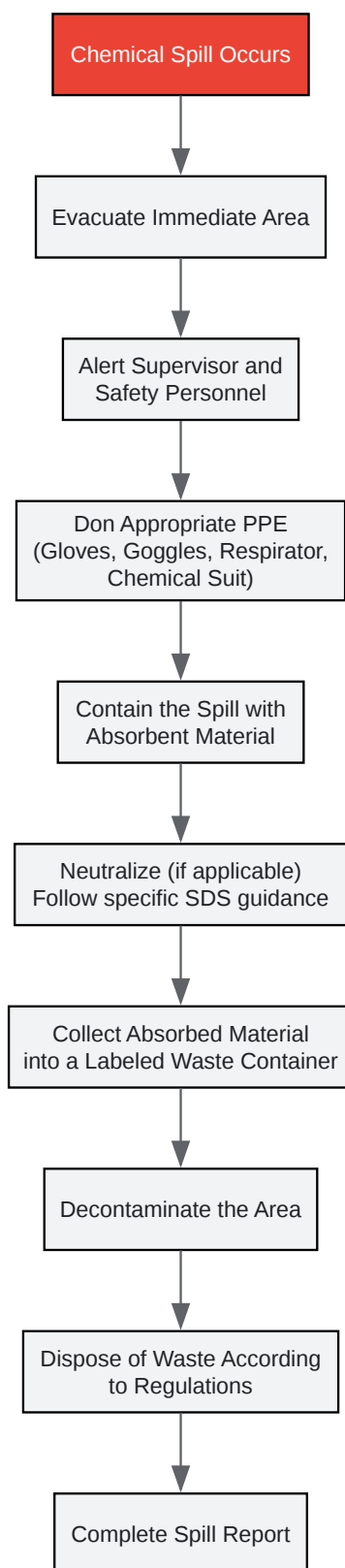
First Aid Measures

Immediate action is crucial in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[7][9]
Skin Contact	Immediately remove all contaminated clothing. [7] Wash the affected area with plenty of soap and water for at least 15 minutes.[7][9] Seek immediate medical attention.[7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7][10] Remove contact lenses if present and easy to do.[7] Continue rinsing. Seek immediate medical attention.[7]
Ingestion	Do NOT induce vomiting.[6][9] If the person is conscious, rinse their mouth with water and give small quantities of water to drink.[7][9] Never give anything by mouth to an unconscious person.[9] Seek immediate medical attention.[7]

Chemical Spill Workflow

The following diagram outlines the procedural steps for managing a spill of **3-(Triethoxysilyl)propionitrile**.



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Workflow for Chemical Spill Response

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